

Technical Guide: Synthesis of 2-Hydroxy-4,4-Dimethylpentanoic Acid[1]

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Compound of Interest

Compound Name: 2-Hydroxy-4,4-dimethylpentanoic acid

CAS No.: 65302-98-9

Cat. No.: B1344337

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Executive Summary

2-Hydroxy-4,4-dimethylpentanoic acid (also known as

-hydroxy-neopentylacetic acid) is a critical chiral building block in the synthesis of peptidomimetics and protease inhibitors. Structurally, it serves as a bulky, lipophilic analog of leucine (

-hydroxy-tert-leucine homolog), providing resistance to metabolic degradation while maintaining hydrophobic interactions in receptor binding pockets.

This guide details two validated synthetic pathways:

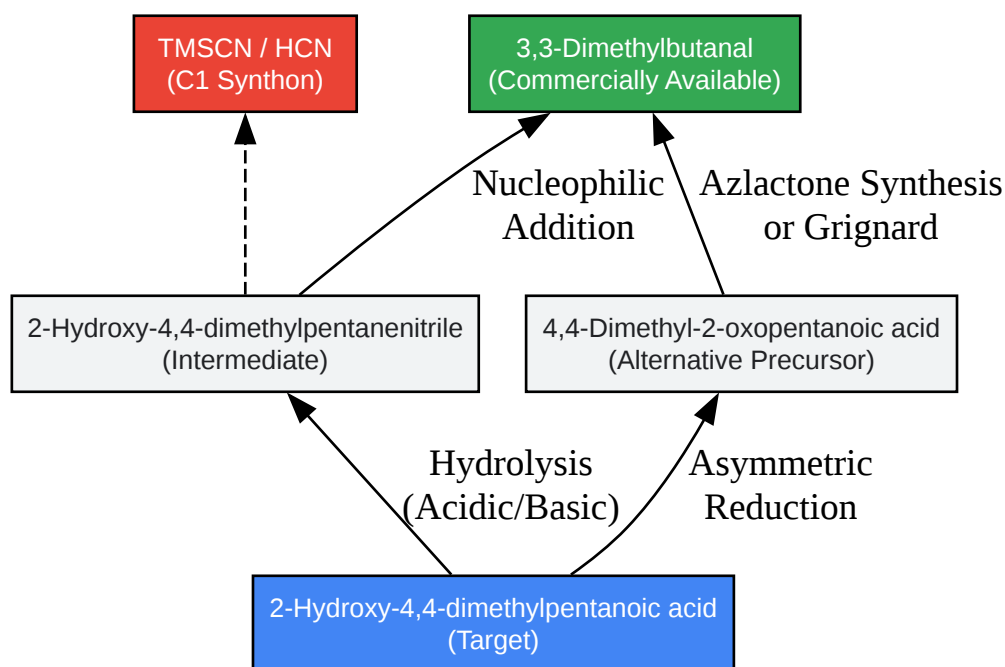
- The Cyanohydrin Route: A robust, scalable method for generating the racemic acid from 3,3-dimethylbutanal.
- The Asymmetric Reduction Route: A stereoselective approach utilizing 4,4-dimethyl-2-oxopentanoic acid as a precursor, ideal for generating high-enantiomeric excess (ee) material for drug development.

Retrosynthetic Analysis

To design the optimal synthesis, we deconstruct the target molecule into logical precursors.

The steric bulk of the tert-butyl group at the

-position dictates the choice of bond formation to avoid hindered nucleophilic attacks.



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Figure 1: Retrosynthetic disconnection showing the Cyanohydrin (primary) and Keto Acid (secondary) pathways.

Method A: Cyanohydrin Synthesis (Racemic)

This method is preferred for initial scale-up where chirality is not yet critical or where resolution will be performed downstream. It utilizes 3,3-dimethylbutanal (CAS 2987-16-8) as the starting material.

Reaction Scheme

- Cyanohydrin Formation: 3,3-Dimethylbutanal + TMSCN

Silyl Cyanohydrin

- Hydrolysis: Silyl Cyanohydrin

2-Hydroxy-4,4-dimethylpentanoic acid

Experimental Protocol

Step 1: Synthesis of 2-Hydroxy-4,4-dimethylpentanenitrile

Note: Trimethylsilyl cyanide (TMSCN) is used instead of HCN gas for enhanced safety and yield.

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and nitrogen inlet.
- Reagents:
 - 3,3-Dimethylbutanal: 10.0 g (100 mmol)
 - Trimethylsilyl cyanide (TMSCN): 11.9 g (120 mmol, 1.2 equiv)
 - Zinc Iodide (): 100 mg (Catalytic)
 - Solvent: Dichloromethane (DCM), anhydrous (50 mL)
- Procedure:
 - Dissolve 3,3-dimethylbutanal in anhydrous DCM under .
 - Add catalytic .
 - Add TMSCN dropwise via syringe over 15 minutes at 0°C.
 - Allow the mixture to warm to room temperature (RT) and stir for 4 hours. Monitor by TLC (disappearance of aldehyde).

- Quench: Add 50 mL of saturated solution. Extract with DCM (mL).
- Workup: Dry organic phase over , filter, and concentrate in vacuo to yield the crude silyl ether.
- Deprotection (in situ): Dissolve the residue in THF (50 mL) and add 1M HCl (10 mL). Stir for 30 minutes to cleave the silyl group, yielding 2-hydroxy-4,4-dimethylpentanenitrile.

Step 2: Hydrolysis to the Carboxylic Acid

The steric bulk of the neopentyl group requires vigorous hydrolysis conditions.

- Reagents:
 - Crude Nitrile (from Step 1)
 - Hydrochloric Acid (conc. 12M): 50 mL
- Procedure:
 - Suspend the crude nitrile in concentrated HCl in a pressure vessel or RBF with a high-efficiency reflux condenser.
 - Heat to reflux (100°C) for 12–18 hours.
 - Observation: The oily nitrile layer will eventually dissolve or convert to a solid/precipitate as the acid forms.
 - Isolation: Cool to RT. Dilute with water (50 mL). Extract with Ethyl Acetate (mL).
 - Purification: Extract the organic layer with 1M NaOH (transferring the product to the aqueous phase as the carboxylate). Wash the aqueous layer with ether to remove non-

acidic impurities. Acidify the aqueous layer to pH 1 with conc. HCl. Extract back into Ethyl Acetate.

- Drying: Dry over

, filter, and concentrate. Recrystallize from Hexane/EtOAc if necessary.

Expected Yield: 65–75% (over 2 steps).

Method B: Enantioselective Synthesis (Chiral)[2]

For drug development applications requiring the (S)-enantiomer (CAS 114990-92-0), asymmetric reduction of the corresponding keto acid is the superior route.

Precursor: 4,4-Dimethyl-2-oxopentanoic Acid

This keto acid (CAS 34906-87-1) can be purchased or synthesized via the condensation of 3,3-dimethylbutanal with diethyl oxalate followed by hydrolysis and decarboxylation.

Protocol: Asymmetric Hydrogenation (Noyori Reduction)

This protocol uses a Ruthenium-BINAP catalyst system to effect high-enantioselectivity reduction.

- Catalyst Preparation:

(or commercially available equivalents).

- Substrate: 4,4-Dimethyl-2-oxopentanoic acid (1.44 g, 10 mmol).

- Procedure:

- In a high-pressure hydrogenation autoclave, dissolve the keto acid in degassed Methanol (20 mL).
- Add the Ru-catalyst (0.5 mol%).
- Purge the vessel with Hydrogen gas () three times.

- Pressurize to 50 bar (725 psi)
- .
- Stir at 50°C for 24 hours.
- Workup:
 - Vent hydrogen carefully.
 - Concentrate the solvent.
 - The residue is typically the pure hydroxy acid.^[1] Enantiomeric excess (ee) can be determined via chiral HPLC.

Expected Yield: >90% Expected ee: >95% (S-isomer with (S)-BINAP system).

Analytical Characterization

Validating the identity of the synthesized compound is mandatory.

Property	Specification
Chemical Formula	
Molecular Weight	146.18 g/mol
Appearance	White crystalline solid or viscous oil
Melting Point	76–79°C (Racemic)
NMR (CDCl ₃)	0.98 (s, 9H, t-Bu), 1.55 (dd, 1H, , 1.85 (dd, 1H, , 4.25 (dd, 1H, -CH), 6.50 (br s, OH/COOH)
MS (ESI-)	m/z 145.1 [M-H]

Critical Process Parameters (CPP)

To ensure reproducibility and safety, adhere to the following control logic:



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Figure 2: Critical safety and process control points.

- **Moisture Sensitivity:** The TMSCN reaction (Method A) is water-sensitive. Use strictly anhydrous solvents to prevent premature hydrolysis of the silyl cyanide.
- **Steric Hindrance:** The neopentyl group adjacent to the reaction center significantly slows down nucleophilic attack. Do not shorten reaction times; the hydrolysis step often requires overnight reflux to reach completion.
- **Safety:** TMSCN releases HCN upon contact with moisture or acid. All operations must be performed in a functioning fume hood with cyanide antidote kits available.

References

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Sources

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